

Solubility Profile of 2-(Benzylxy)-4-bromophenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *2-(Benzylxy)-4-bromophenol*

Cat. No.: *B135320*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-(Benzylxy)-4-bromophenol** in common organic solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, purification, and formulation in the context of drug discovery and development. Due to the limited availability of specific quantitative solubility data for **2-(Benzylxy)-4-bromophenol** in public literature, this guide presents estimated solubility based on structurally similar compounds and outlines a detailed, generalized experimental protocol for its determination.

Physicochemical Properties

2-(Benzylxy)-4-bromophenol is an aromatic ether and bromophenol derivative that serves as a versatile synthetic intermediate in medicinal chemistry.^[1] Its structure, featuring a polar hydroxyl group and a larger, non-polar benzylxy group and brominated phenyl ring, suggests it will exhibit a range of solubilities in different organic solvents.

Property	Value	Source
CAS Number	153240-85-8	[2] [3] [4]
Molecular Formula	C ₁₃ H ₁₁ BrO ₂	[2]
Molecular Weight	279.13 g/mol	[4]
Physical Form	White to Yellow Solid	[3]
Storage	Sealed in dry, 2-8°C	[3] [4]

Estimated Solubility of 2-(Benzylloxy)-4-bromophenol

While specific quantitative data for **2-(Benzylloxy)-4-bromophenol** is not readily available, the solubility of structurally related compounds can provide valuable estimations. Benzyl phenyl ether, which shares the core benzylloxy-phenyl structure, demonstrates solubility in polar protic solvents.[\[5\]](#) Similarly, other substituted bromophenols are known to be soluble in polar organic solvents.[\[6\]](#) Based on the principle of "like dissolves like," **2-(Benzylloxy)-4-bromophenol** is expected to be soluble in polar organic solvents due to the presence of the hydroxyl group capable of hydrogen bonding.

The following table summarizes the solubility of Benzyl Phenyl Ether, which can be used as a qualitative and estimated quantitative guide for **2-(Benzylloxy)-4-bromophenol**.

Solvent	Chemical Class	Estimated Solubility of Benzyl Phenyl Ether (g/L) at 25°C	Expected Solubility of 2-(BenzylOxy)-4-bromophenol
Ethanol	Polar Protic	64.39	Good
Methanol	Polar Protic	46.49	Good
Isopropanol	Polar Protic	34.75	Moderate
Acetone	Polar Aprotic	Not Reported	Good
Ethyl Acetate	Polar Aprotic	Not Reported	Good
Dichloromethane	Polar Aprotic	Not Reported	Good
Chloroform	Polar Aprotic	Not Reported	Good
Toluene	Non-polar	Not Reported	Moderate to Low
Hexane	Non-polar	Not Reported	Low

Note: This data is for Benzyl Phenyl Ether and should be used as an estimation.[\[5\]](#)

Experimental verification is necessary for precise quantitative values for **2-(BenzylOxy)-4-bromophenol**.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **2-(BenzylOxy)-4-bromophenol** in various organic solvents using the isothermal shake-flask method. This method is considered a reliable technique for obtaining thermodynamic solubility data.[\[7\]](#)

Objective: To determine the saturation concentration of **2-(BenzylOxy)-4-bromophenol** in a selection of organic solvents at a controlled temperature.

Materials:

- **2-(BenzylOxy)-4-bromophenol** (solid)

- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, chloroform, toluene, hexane)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or a UV-Vis spectrophotometer.

Procedure:

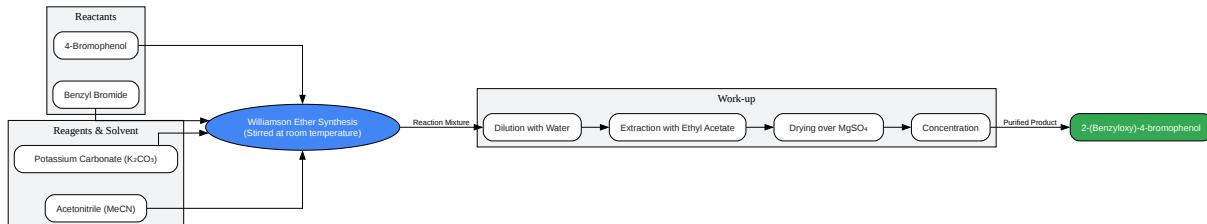
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **2-(BenzylOxy)-4-bromophenol** to a series of vials. The excess solid is crucial to ensure that saturation is reached.
 - Add a known volume of each selected organic solvent to the respective vials.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath, typically set at 25°C (298.15 K).
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. A typical duration is 24 to 72 hours. It is advisable to take measurements at different time points (e.g., 24, 48, and 72 hours) to confirm that equilibrium has been established (i.e., the measured concentration no longer changes).
- Sample Collection and Preparation:

- Once equilibrium is reached, stop the agitation and allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.

- Analysis:
 - Prepare a series of standard solutions of **2-(Benzylxy)-4-bromophenol** of known concentrations in the respective solvent.
 - Analyze the filtered supernatant and the standard solutions using a calibrated analytical method, such as HPLC or UV-Vis spectrophotometry.
 - For HPLC analysis, inject a known volume of the filtered supernatant and the standard solutions onto a suitable column. Determine the concentration of the solute in the sample by comparing its peak area to the calibration curve generated from the standard solutions.
 - For UV-Vis analysis, measure the absorbance of the filtered supernatant at the wavelength of maximum absorbance (λ_{max}) for **2-(Benzylxy)-4-bromophenol**. Calculate the concentration using a calibration curve prepared from the standard solutions.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).
 - Record the temperature at which the solubility was determined.

Synthesis Workflow of **2-(Benzylxy)-4-bromophenol**

2-(Benzylxy)-4-bromophenol is typically synthesized via a Williamson ether synthesis. The following diagram illustrates the logical workflow of this synthetic route.



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Caption: Synthetic workflow for **2-(Benzyl)-4-bromophenol**.

This guide provides a foundational understanding of the solubility of **2-(Benzyl)-4-bromophenol** for researchers and professionals in the field of drug development. While estimations based on similar compounds are useful, experimental determination using the provided protocol is strongly recommended for accurate and reliable data.

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